

A Technical Guide to Nifedipine-d4 for Research Applications

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Compound of Interest

Compound Name: Nifedipine d4

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides essential information on Nifedipine-d4, a deuterated analog of Nifedipine, for its application in research settings. This document covers reliable suppliers, key technical data, a detailed experimental protocol for its use as an internal standard in Liquid Chromatography-Mass Spectrometry (LC-MS/MS), and visualizations of a typical experimental workflow and its relevant signaling pathway.

Core Topic: Nifedipine-d4

Nifedipine is a potent L-type calcium channel blocker widely used in cardiovascular research and as a therapeutic agent.^{[1][2]} Its deuterated form, Nifedipine-d4, serves as an invaluable tool in analytical and metabolic studies, primarily as an internal standard for quantitative analysis by mass spectrometry. The stable isotope label allows for precise differentiation from the unlabeled endogenous or administered Nifedipine, ensuring high accuracy and reproducibility in experimental results.

Suppliers and Quantitative Data

For researchers looking to source Nifedipine-d4, several reputable suppliers offer this compound for research use. The following table summarizes the key quantitative data from these suppliers to facilitate easy comparison.

Supplier	Catalog Number	CAS Number	Molecular Formula	Molecular Weight	Purity	Isotopic Enrichment	Available Formats
LGC Standards	TRC-N457001	1219798-99-8	C ₁₇ D ₄ H ₁₄ N ₂ O ₆	350.36	Not specified	Not specified	Neat
MedChemExpress	HY-B0284S1	1219798-99-8	C ₁₇ H ₁₄ D ₄ N ₂ O ₆	350.36	99.85%	Not specified	Solid
Pharmaffiliates	PA PST 011005	1219798-99-8	C ₁₇ H ₁₄ D ₄ N ₂ O ₆	350.36	Not specified	Not specified	Not specified

Note: Researchers should always refer to the supplier's certificate of analysis for the most accurate and lot-specific data.

Experimental Protocol: Quantification of Nifedipine in Human Plasma using LC-MS/MS with Nifedipine-d4 as an Internal Standard

This protocol provides a detailed methodology for the quantification of Nifedipine in biological matrices, a common application for Nifedipine-d4.

1. Materials and Reagents:

- Nifedipine (analytical standard)
- Nifedipine-d4 (internal standard)
- Acetonitrile (HPLC grade)
- Methanol (HPLC grade)
- Formic acid (LC-MS grade)

- Water (ultrapure)
- Human plasma (blank)
- Standard laboratory equipment (vortex mixer, centrifuge, pipettes)

2. Instrumentation:

- High-Performance Liquid Chromatography (HPLC) system
- Tandem Mass Spectrometer (MS/MS) with an electrospray ionization (ESI) source

3. Preparation of Stock and Working Solutions:

- Nifedipine Stock Solution (1 mg/mL): Accurately weigh and dissolve Nifedipine in methanol.
- Nifedipine-d4 Internal Standard (IS) Stock Solution (1 mg/mL): Accurately weigh and dissolve Nifedipine-d4 in methanol.
- Working Solutions: Prepare serial dilutions of the Nifedipine stock solution in a 50:50 mixture of acetonitrile and water to create calibration standards. Prepare a working solution of the Nifedipine-d4 IS at an appropriate concentration.

4. Sample Preparation (Protein Precipitation):

- To 100 μ L of plasma sample, add 10 μ L of the Nifedipine-d4 IS working solution and vortex briefly.
- Add 300 μ L of acetonitrile to precipitate the plasma proteins.
- Vortex the mixture for 1 minute.
- Centrifuge at 10,000 rpm for 10 minutes.
- Transfer the supernatant to a clean tube and inject a portion into the LC-MS/MS system.

5. LC-MS/MS Conditions:

- LC Column: C18 column (e.g., 50 x 2.1 mm, 1.8 μ m)

- Mobile Phase: A gradient of (A) 0.1% formic acid in water and (B) 0.1% formic acid in acetonitrile.
- Flow Rate: 0.4 mL/min
- Injection Volume: 5 μ L
- MS/MS Detection: Monitor the precursor-to-product ion transitions for Nifedipine and Nifedipine-d4 in Multiple Reaction Monitoring (MRM) mode. The specific mass transitions will need to be optimized for the instrument used.

6. Data Analysis:

- Construct a calibration curve by plotting the peak area ratio of Nifedipine to Nifedipine-d4 against the concentration of the calibration standards.
- Determine the concentration of Nifedipine in the unknown samples by interpolating their peak area ratios from the calibration curve.

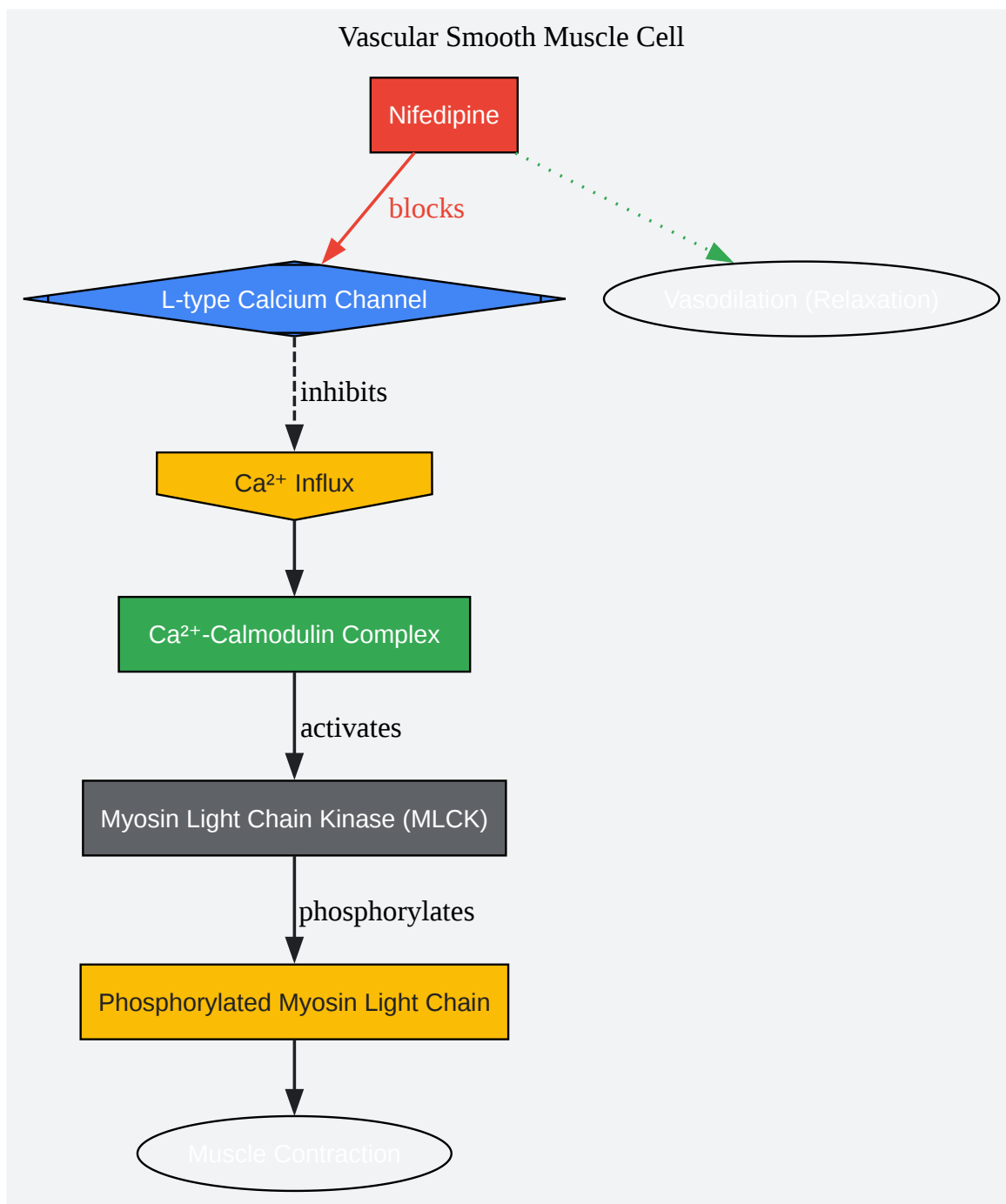
Visualizations

The following diagrams illustrate a typical experimental workflow and the signaling pathway of Nifedipine.



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LC-MS/MS Workflow for Nifedipine Quantification



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Nifedipine Mechanism of Action

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References

- 1. medchemexpress.com [medchemexpress.com]
- 2. apexbt.com [apexbt.com]
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